

# A Comprehensive Technical Guide to 1-Hydroxybenzotriazole Hydrate for Chemical Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Hydroxybenzotriazole hydrate

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## Introduction

**1-Hydroxybenzotriazole hydrate** (HOBt hydrate) is a crucial additive in modern organic synthesis, particularly in the construction of amide bonds.<sup>[1][2]</sup> Its widespread application, especially in peptide synthesis, stems from its remarkable ability to enhance reaction efficiency and, most critically, to suppress racemization at chiral centers.<sup>[1][2][3]</sup> This guide provides an in-depth overview of the fundamental chemical properties, safety considerations, and practical applications of HOBt hydrate for synthesis.

## Physicochemical Properties

1-Hydroxybenzotriazole is commercially available as a hydrate, which typically contains around 11.7% water by weight.<sup>[3][4]</sup> The anhydrous form of HOBt is explosive and is therefore less commonly used.<sup>[3][4][5]</sup> The hydrated form is a white crystalline solid and is considered more stable for handling and storage.<sup>[1][5]</sup>

Property	Value	Reference
CAS Number	123333-53-9 (hydrate)	[1][6][7]
2592-95-2 (anhydrous)	[7][8]	
Molecular Formula	$C_6H_5N_3O \cdot xH_2O$	[9]
Molecular Weight	135.12 g/mol (anhydrous basis)	[7][8][9]
153.14 g/mol (monohydrate)	[7][10]	
Appearance	White to off-white crystalline powder	[1][2][7]
Melting Point	155-158 °C (decomposes)	[2][11]
Solubility	DMF: 100 mg/mL, clear; Slightly soluble in water	[11]

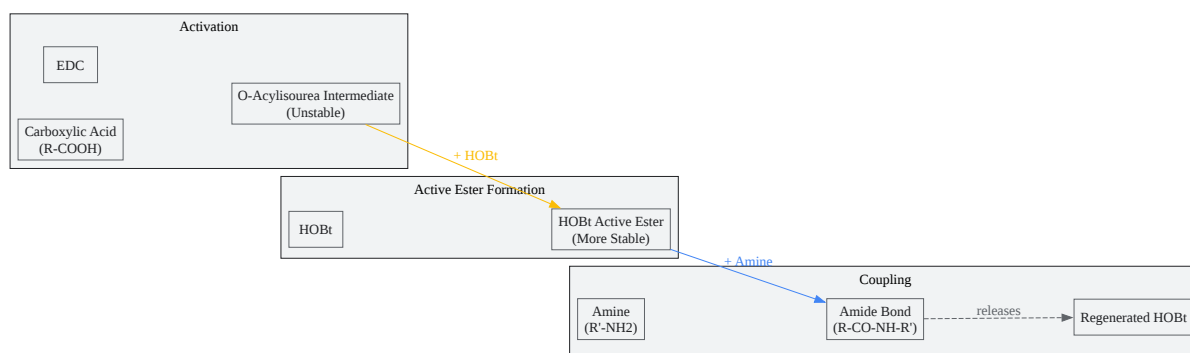
## Chemical Structure

The chemical structure of 1-Hydroxybenzotriazole consists of a benzene ring fused to a triazole ring, with a hydroxyl group attached to one of the nitrogen atoms.

Caption: Chemical structure of 1-Hydroxybenzotriazole.

## Mechanism of Action in Amide Bond Formation

HOBt hydrate is most commonly employed as an additive in carbodiimide-mediated coupling reactions, for instance, with 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).[3][12] The primary role of HOBt is to act as a nucleophilic catalyst that intercepts the highly reactive and unstable O-acylisourea intermediate formed from the reaction of a carboxylic acid with EDC.[3] This interception leads to the formation of a more stable HOBt-active ester. This active ester is less susceptible to racemization and readily reacts with a nucleophilic amine to form the desired amide bond, regenerating HOBt in the process.[3][12][13] This catalytic cycle significantly improves the yield and stereochemical purity of the final product.[1][3]



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Caption: Mechanism of HOBt in EDC-mediated amide bond formation.

## Experimental Protocol: General Procedure for Amide Coupling

The following is a generalized protocol for a solution-phase amide coupling reaction using HOBt hydrate and EDC. Researchers should optimize the specific conditions for their unique substrates.

Materials:

- Carboxylic acid (1.0 equivalent)
- Amine (1.0 - 1.2 equivalents)

- **1-Hydroxybenzotriazole hydrate (HOBt hydrate)** (1.1 - 1.5 equivalents)
- **1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC·HCl)** (1.1 - 1.5 equivalents)
- A non-nucleophilic base such as N,N-diisopropylethylamine (DIPEA) or triethylamine (TEA) (2.0 - 3.0 equivalents)
- Anhydrous aprotic solvent (e.g., N,N-dimethylformamide (DMF) or dichloromethane (DCM))

#### Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve the carboxylic acid (1.0 eq.), the amine (1.1 eq.), and HOBt hydrate (1.2 eq.) in the chosen anhydrous solvent (e.g., DMF or DCM).
- **Cooling:** Cool the reaction mixture to 0 °C in an ice bath with continuous stirring.
- **Addition of EDC:** Add EDC·HCl (1.2 eq.) to the cooled solution portion-wise.
- **Addition of Base:** Add the non-nucleophilic base (e.g., DIPEA, 2.5 eq.) dropwise to the reaction mixture.
- **Reaction:** Allow the reaction to slowly warm to room temperature and continue stirring for 1-18 hours. The progress of the reaction should be monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), until the starting material is consumed.[\[12\]](#)
- **Work-up:** Once the reaction is complete, quench the reaction and perform an appropriate aqueous work-up to remove the urea byproduct and excess reagents. This typically involves diluting the reaction mixture with an organic solvent and washing sequentially with a weak aqueous acid, a weak aqueous base, and brine.
- **Purification:** The crude product is then purified, most commonly by flash column chromatography on silica gel, to yield the pure amide.[\[12\]](#)

## Safety and Handling

While HOBt hydrate is more stable than its anhydrous counterpart, it is still a chemical that requires careful handling. The anhydrous form is classified as an explosive.<sup>[3][5]</sup>

Hazard	Precaution	Reference
Explosive Potential	The anhydrous form is explosive. The hydrated form is more stable but may explode upon heating. Avoid shock, friction, and heat.	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Flammability	Highly flammable. Keep away from heat, sparks, and open flames.	<a href="#">[6]</a> <a href="#">[9]</a>
Irritation	Causes eye irritation. May cause skin and respiratory tract irritation.	<a href="#">[6]</a> <a href="#">[9]</a>
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, safety goggles or a face shield, and protective clothing. In case of dust formation, use respiratory protection.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[14]</a>
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area. Keep refrigerated (below 4°C/39°F). Protect from light.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[14]</a>
Spills	For small spills, carefully sweep up or vacuum the material to minimize dust generation and place it in a suitable container for disposal. For larger spills, specialized containment and cleanup procedures may be necessary.	<a href="#">[5]</a> <a href="#">[6]</a>
Disposal	Dispose of HOBt and any contaminated materials in accordance with local,	<a href="#">[5]</a>

regional, and national  
environmental regulations.

## Applications in Synthesis

The primary application of HOBt hydrate is as an additive in peptide synthesis, both in solution-phase and solid-phase methodologies.[1][3] Its ability to suppress racemization is particularly valuable when coupling chiral amino acids.[1][3] Beyond peptide synthesis, HOBt hydrate is a versatile reagent for general amide synthesis from carboxylic acids, especially when the formation of acyl halides is not feasible.[1] It has also been used in the synthesis of other organic molecules, such as oxadiazoles.[2]

## Conclusion

**1-Hydroxybenzotriazole hydrate** is an indispensable tool for chemists engaged in the synthesis of peptides and other amide-containing molecules. Its efficacy in promoting efficient coupling while preserving stereochemical integrity has solidified its place in the synthetic chemist's toolbox. A thorough understanding of its properties, mechanism, and safe handling procedures is paramount for its successful and safe utilization in a research and development setting.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Hydroxybenzotriazole Hydrate for Chemical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1351183#basic-chemical-properties-of-1-hydroxybenzotriazole-hydrate-for-synthesis]

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